Application Note: Quantitative Analysis of Ethyl Isopropyl Sulfide

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Compound of Interest

Compound Name:	*Ethyl isopropyl sulfide*
CAS No.:	*5145-99-3*
Cat. No.:	*B1361381*

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Introduction

Ethyl isopropyl sulfide (CAS 5145-99-3), a volatile sulfur compound (VSC), is a molecule of significant interest across various scientific and industrial domains.[1][2] Its presence, even at trace levels, can be indicative of specific chemical processes or contribute to the characteristic aroma profiles of various products. In the pharmaceutical industry, particularly in drug development, the quantification of such volatile impurities is critical to ensure the safety, stability, and efficacy of active pharmaceutical ingredients (APIs) and final drug products. This application note provides a comprehensive guide to the analytical methods for the precise and reliable quantification of **ethyl isopropyl sulfide**, with a focus on Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS).

Chemical Properties of Ethyl Isopropyl Sulfide

A thorough understanding of the physicochemical properties of **ethyl isopropyl sulfide** is fundamental to developing robust analytical methods.

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Property	Value	Source
Chemical Formula	$C_5H_{12}S$	[1][2]
Molecular Weight	104.21 g/mol	[1]
Boiling Point	103 °C	[1]
Density	0.83 g/cm³ at 20°C	[1]
Synonyms	2-(Ethylthio)propane, Isopropyl ethyl sulfide	[2]

Principle of the Method: HS-SPME-GC-MS

For the analysis of volatile and semi-volatile compounds like **ethyl isopropyl sulfide**, a combination of Headspace Solid-Phase Microextraction (HS-SPME) with Gas Chromatography-Mass Spectrometry (GC-MS) offers a sensitive, solvent-free, and efficient approach.[3]

The core of this methodology rests on the equilibrium-driven partitioning of the analyte between the sample matrix, the headspace (the gas phase above the sample in a sealed vial), and a stationary phase coated onto an SPME fiber.[4] Following this extraction and pre-concentration step, the fiber is introduced into the heated injection port of a gas chromatograph, where the trapped analytes are thermally desorbed. The gas chromatograph then separates the components of the volatile fraction based on their boiling points and interactions with the stationary phase of the analytical column. Finally, the mass spectrometer detects and identifies the separated compounds based on their unique mass fragmentation patterns, enabling precise quantification.

Causality Behind Experimental Choices

- Headspace Sampling: Given the volatility of **ethyl isopropyl sulfide**, direct liquid injection can be problematic, potentially leading to contamination of the injection port and column. Headspace sampling circumvents this by analyzing the vapor phase, which also minimizes the introduction of non-volatile matrix components that can interfere with the analysis.

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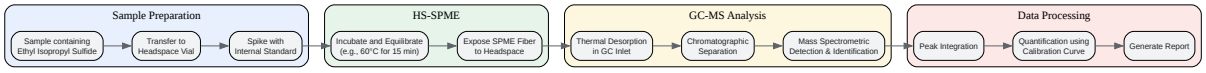
- Solid-Phase Microextraction (SPME): SPME serves as a pre-concentration technique, significantly enhancing the sensitivity of the method.[3] This is particularly crucial when analyzing trace-level impurities. The choice of fiber coating is critical and is determined by the polarity and volatility of the target analyte. For VSCs, a Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) fiber is often effective due to its mixed-mode stationary phase that can trap a wide range of volatile compounds.[5] [6]

- Gas Chromatography (GC): GC provides the necessary separation power to resolve **ethyl isopropyl sulfide** from other volatile components in the sample matrix. The choice of a suitable capillary column, typically with a non-polar or mid-polar stationary phase, is essential for achieving good peak shape and resolution.

- Mass Spectrometry (MS): MS is a highly specific and sensitive detection method. It provides structural information through fragmentation patterns, confirming the identity of the analyte and allowing for accurate quantification, even in complex matrices.

Experimental Workflow Diagram



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Caption: HS-SPME-GC-MS workflow for **ethyl isopropyl sulfide** quantification.

Detailed Application Protocol: Quantification of Ethyl Isopropyl Sulfide

This protocol provides a general framework for the quantification of **ethyl isopropyl sulfide**. It is crucial to note that the specific parameters may require optimization based on the sample matrix and the instrumentation used.

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Materials and Reagents

- **Ethyl Isopropyl Sulfide** Standard: Purity >98%
- Internal Standard (IS): e.g., Ethyl methyl sulfide or another suitable volatile sulfide not present in the sample.
- Solvent: Methanol or another appropriate solvent for standard preparation.
- Headspace Vials: 20 mL, with PTFE/silicone septa.
- SPME Fiber Assembly: Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS), 50/30 µm.
- High-purity Helium: Carrier gas for GC-MS.

Instrumentation

- Gas Chromatograph (GC): Equipped with a split/splitless injector and a suitable capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness).
- Mass Spectrometer (MS): Capable of electron ionization (EI) and selected ion monitoring (SIM).
- Autosampler: With SPME capabilities, including incubation and agitation.

Protocol Steps

- Preparation of Standards and Calibration Curve:
  - Prepare a stock solution of **ethyl isopropyl sulfide** in methanol at a concentration of 1 mg/mL.
  - Perform serial dilutions to prepare a series of calibration standards ranging from the expected limit of quantification (LOQ) to the upper end of the desired linear range (e.g., 0.1 to 20 µg/mL).
  - Prepare an internal standard stock solution (e.g., 1 mg/mL) and spike a consistent concentration into all calibration standards and samples.

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- Sample Preparation:
  - Accurately weigh or measure the sample into a 20 mL headspace vial.
  - Spike the sample with the internal standard to the same final concentration as in the calibration standards.
  - Immediately seal the vial with a PTFE/silicone septum and cap.
- HS-SPME Procedure:
  - Place the vial in the autosampler tray.
  - Incubation/Equilibration: Incubate the sample at a controlled temperature (e.g., 60°C) for a defined period (e.g., 15 minutes) with agitation to facilitate the partitioning of **ethyl isopropyl sulfide** into the headspace.[3]
  - Extraction: Expose the SPME fiber to the headspace of the vial for a fixed time (e.g., 30 minutes) at the same temperature.
- GC-MS Analysis:
  - Desorption: Transfer the SPME fiber to the heated GC injection port (e.g., 250°C) for thermal desorption of the analytes onto the column.
  - GC Separation: Employ a suitable temperature program to separate **ethyl isopropyl sulfide** from other volatile components. An example program:
    - Initial temperature: 40°C, hold for 2 minutes.
    - Ramp: 10°C/minute to 200°C.
    - Hold: 5 minutes at 200°C.
  - MS Detection: Operate the mass spectrometer in electron ionization (EI) mode. For quantification, use Selected Ion Monitoring (SIM) of characteristic ions for **ethyl isopropyl sulfide** (e.g., m/z 104, 75, 61, 47) and the internal standard.

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Data Analysis and Quantification

- Integrate the peak areas of **ethyl isopropyl sulfide** and the internal standard in the chromatograms.
- Calculate the ratio of the peak area of **ethyl isopropyl sulfide** to the peak area of the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of **ethyl isopropyl sulfide** in the samples by interpolating their peak area ratios on the calibration curve.

Method Validation: Ensuring Trustworthiness

A robust analytical method requires thorough validation to ensure its reliability and accuracy. The following parameters should be assessed in accordance with ICH Q2(R1) guidelines or equivalent standards.

Validation Parameters

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Parameter	Description	Acceptance Criteria (Typical)
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.	No significant interference at the retention time of ethyl isopropyl sulfide and the internal standard.
Linearity	The ability to obtain test results that are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) > 0.995.
Range	The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.	Defined by the linear range.
Accuracy	The closeness of the test results obtained by the method to the true value.	Recovery of 80-120% for spiked samples at different concentrations.
Precision	The closeness of agreement among a series of measurements obtained from multiple samplings of the same homogeneous sample. Assessed at two levels: repeatability (intra-day) and intermediate precision (inter-day).	Relative Standard Deviation (RSD) < 15%.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.	Typically determined as a signal-to-noise ratio of 3:1.

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Limit of Quantification (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.	Typically determined as a signal-to-noise ratio of 10:1.
Robustness	A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.	No significant impact on results from minor changes in parameters like incubation temperature, extraction time, or GC flow rate.

Representative Quantitative Data

The following table provides illustrative performance data for the analysis of volatile sulfur compounds using HS-SPME-GC-MS, which can be expected to be similar for **ethyl isopropyl sulfide**.

Compound	Matrix	LOD (µg/L)	Linearity (r^2)	Recovery (%)
Dimethyl sulfide	Beer	0.11	> 0.99	95-105
Dimethyl disulfide	Beer	0.04	> 0.99	92-103
Ethyl methyl sulfide	Beverages	80 ng/L	> 0.99	> 90

Note: This data is compiled from various sources and is intended for illustrative purposes. Actual performance characteristics must be determined during method validation for the specific matrix and instrumentation.[7][8]

Logical Relationships in Method Validation

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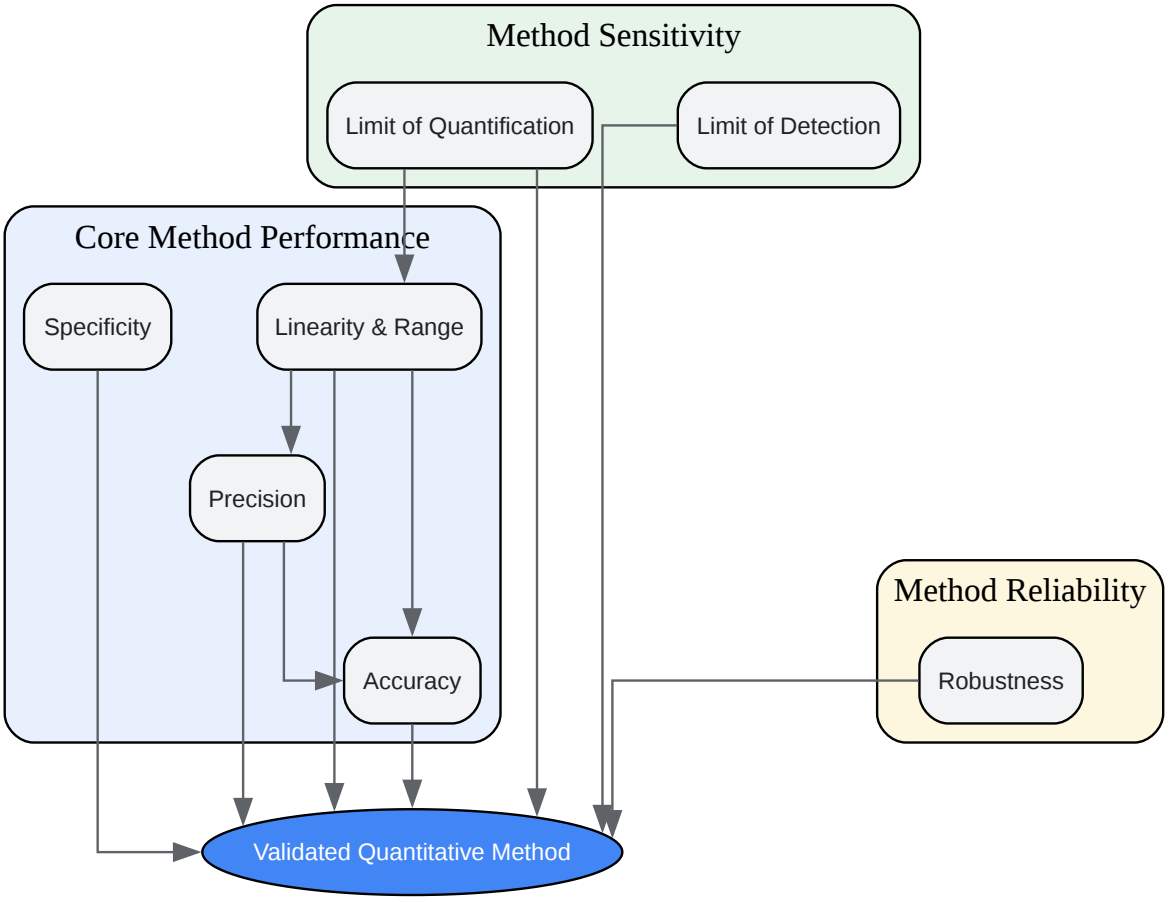

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Sources

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